1-Phenylethyl isocyanide CAS number and registry data

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*(1-Isocyanoethyl)benzene*
CAS No.:	*21872-33-3*
Cat. No.:	*B3421510*

Get Quote

Technical Guide: 1-Phenylethyl Isocyanide

Core Registry, Synthesis, and Application Protocols

Executive Summary & Registry Data

1-Phenylethyl isocyanide (also known as **(1-isocyanoethyl)benzene**) is a versatile C1 building block in organic synthesis, distinguished by its stable yet reactive isocyanide (

) functionality. Unlike its isocyanate counterparts, this compound serves as a critical component in isocyanide-based multicomponent reactions (IMCRs), particularly the Ugi and Passerini reactions, where its chiral center allows for diastereoselective induction in peptide mimetic synthesis.

Registry & Identification Data

© 2026 BenchChem. All rights reserved.

Parameter	Technical Detail
IUPAC Name	(1-Isocyanoethyl)benzene
Common Synonyms	1-Phenylethyl isocyanide; -Methylbenzyl isocyanide
CAS Registry Number (Racemic)	17329-20-3
CAS Registry Number ((S)-Isomer)	21872-32-2
Molecular Formula	
Molecular Weight	131.18 g/mol
SMILES	CC(C1=CC=CC=C1)[N+]#[C-]
InChI Key	KCCAPMXVCPVFEH-UHFFFAOYSA-N
Appearance	Colorless to pale yellow liquid
Odor	Characteristic, pungent, "earthy/garbage-like" (High olfactory threshold)

Chemical Properties & Stability Profile

1-Phenylethyl isocyanide exhibits the characteristic reactivity of stable carbenes. The terminal carbon atom possesses formally divalent character, allowing it to act simultaneously as a nucleophile and an electrophile (alpha-addition).

- Thermal Stability: Distillable under reduced pressure. Prolonged heating above 100°C without solvent may induce polymerization (darkening of color).
- Solubility: Miscible with DCM, chloroform, THF, and ethyl acetate. Low solubility in water.
- Storage: Store at 2–8°C. Hydrolysis occurs slowly in the presence of strong acids to regenerate the formamide or amine.

Synthesis Protocol: Formamide Dehydration

The most robust route to 1-phenylethyl isocyanide is the dehydration of

© 2026 BenchChem. All rights reserved.

-(1-phenylethyl)formamide. While historical methods utilized phosgene, modern protocols prefer phosphoryl chloride (

) or the Burgess reagent for improved safety and yield.

Method A: / Triethylamine Dehydration (Standard Scale)

Principle:

activates the formamide oxygen, converting it into a leaving group, followed by

-elimination mediated by a tertiary amine base.

Reagents:

- -(1-phenylethyl)formamide (1.0 equiv)
- Phosphoryl chloride (

) (1.1 equiv)
- Triethylamine (

) (3.0 equiv)[1]
- Dichloromethane (DCM) (Solvent, anhydrous)

Step-by-Step Workflow:

- Setup: Flame-dry a 3-neck round-bottom flask under

  atmosphere. Add

  -(1-phenylethyl)formamide and dry DCM (0.5 M concentration).
- Cooling: Cool the solution to -5°C using an ice/salt bath.
- Base Addition: Add

  dropwise. (Note: No exotherm usually observed here).
- Activation: Add

© 2026 BenchChem. All rights reserved.

dropwise over 20 minutes, maintaining internal temperature

. The solution will turn yellow/orange.

- Reaction: Stir at

  for 1 hour. Monitor by TLC (Formamide

  ; Isocyanide

  in 20% EtOAc/Hex).
- Quench: Pour the mixture into a rapidly stirring solution of saturated

  (0°C). Stir for 30 minutes to hydrolyze excess

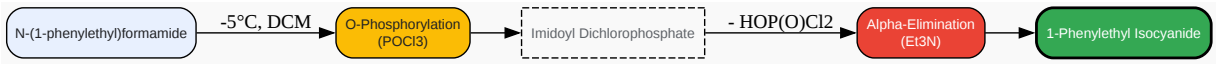
  .
- Extraction: Separate layers. Extract aqueous layer with DCM (

). Wash combined organics with brine, dry over

  , and concentrate.
- Purification: Flash chromatography on silica gel (neutralized with 1%

) using Hexanes/EtOAc (9:1).

Reaction Pathway Visualization



Click to download full resolution via product page

Figure 1: Dehydration pathway of N-formamide to isocyanide using phosphoryl chloride.

Applications: The Ugi 4-Component Reaction

1-Phenylethyl isocyanide is a "convertible" isocyanide. In the Ugi reaction, it serves two roles:

© 2026 BenchChem. All rights reserved.

- Diversity Input: Introduces a chiral benzyl-amine fragment.
- Stereochemical Control: The chiral center at the

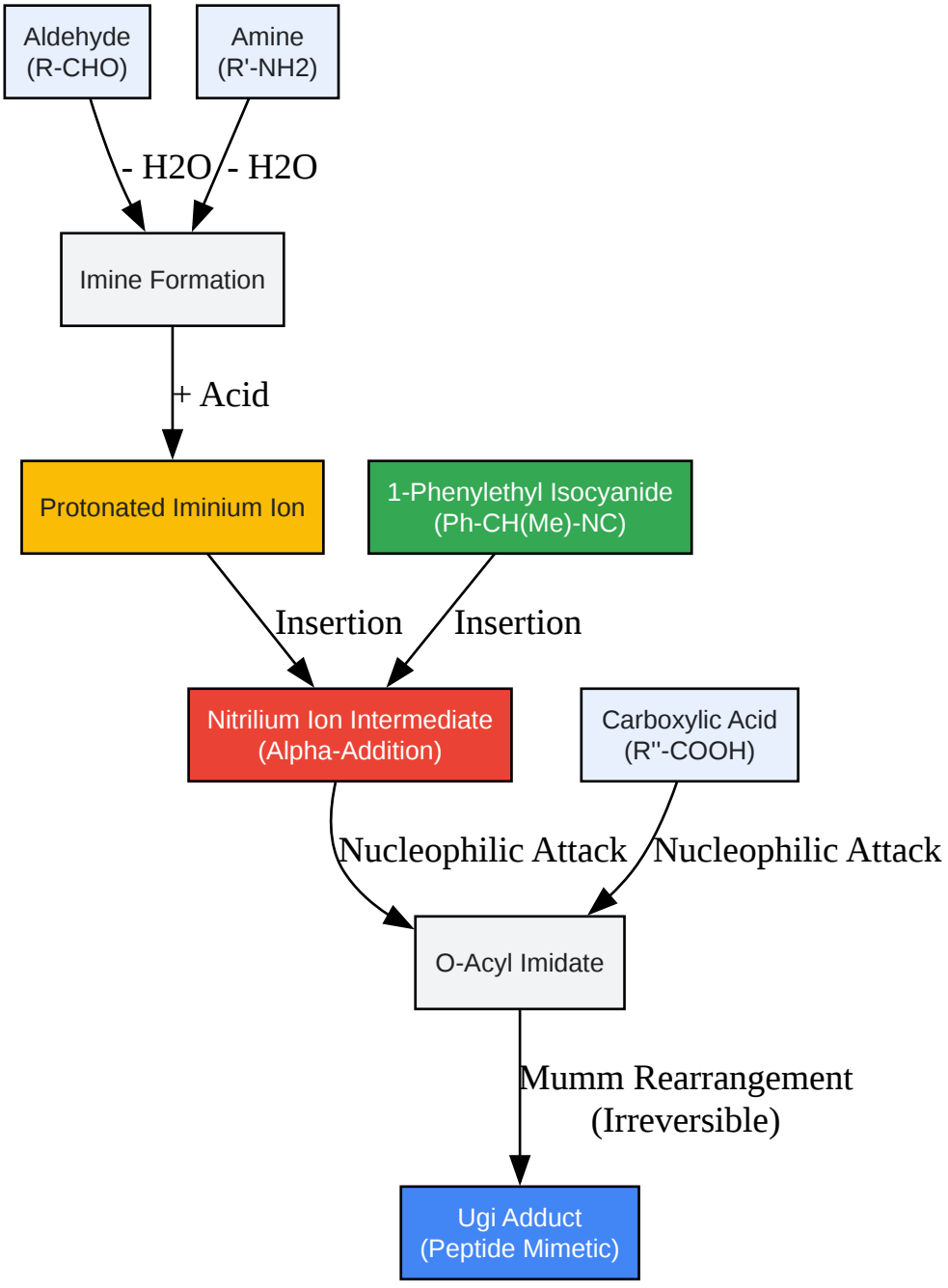
  -position induces diastereoselectivity during the formation of the bis-amide backbone.

Mechanism of Action

The reaction proceeds through the formation of an imine (Schiff base), followed by protonation, isocyanide insertion (

-addition), and Mumm rearrangement.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Mechanistic flow of the Ugi 4-Component Reaction utilizing 1-phenylethyl isocyanide.

Safety, Handling & Odor Control

Isocyanides are notorious for their vile, pervasive odor and potential toxicity. Strict adherence to safety protocols is mandatory.

© 2026 BenchChem. All rights reserved.

Odor Management (The "Killer" Smell)

1-Phenylethyl isocyanide has a lower vapor pressure than alkyl isocyanides (e.g., t-butyl isocyanide), but it still possesses a potent, nausea-inducing "earthy/rotting" odor.

- Containment: All weighing and transfers must occur inside a functioning fume hood.
- Glassware Decontamination: Do NOT wash glassware directly in the open sink.
  - Protocol: Rinse all contaminated glassware with a mixture of Acetone + 5% HCl or Bleach (Hypochlorite). Acid hydrolyzes the isocyanide back to the odorless formamide/amine; bleach oxidizes it to the isocyanate (less offensive).

Toxicity Profile[8]

- Acute Toxicity: Treat as a nitrile derivative. Toxic by inhalation and ingestion.
- Symptoms: Dizziness, headache, nausea (often olfactory-induced).
- First Aid: Move to fresh air immediately. If skin contact occurs, wash with PEG-400 or copious soap and water.

References

- PubChem. (2023). **(1-Isocyanoethyl)benzene** - CID 519905.[2] National Library of Medicine. [Link]
- Ugi, I. (1962). The

  -Addition of Immonium Ions and Anions to Isonitriles Accompanied by Secondary Reactions. Angewandte Chemie International Edition. [Link]
- Organic Syntheses. (2004). Preparation of Isocyanides: The Dehydration of Formamides. Org. Synth. Coll. Vol. 10. [Link]
- Nenajdenko, V. G. (Ed.). (2012).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Isocyanide 2.0 - Green Chemistry (RSC Publishing) DOI:10.1039/D0GC02722G [pubs.rsc.org]
- 2. (1-Isocyanoethyl)benzene | C9H9N | CID 519905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Phenylethyl isocyanide CAS number and registry data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3421510/docs#1-phenylethyl-isocyanide-cas-number-and-registry-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.